

Performance Benchmark of Novel Benzimidazole-Based Fluorescent Probes

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Compound of Interest

Compound Name: 3,4-Diaminobenzimidamide

Cat. No.: B1311413

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The following table summarizes the key performance indicators of several novel benzimidazole-based fluorescent probes designed for the detection of various analytes, including metal ions, pH, and biothiols. This allows for a direct comparison of their photophysical and sensing capabilities.

Probe Name	Target Analyte(s)	Quantum Yield (Φ)	Limit of Detection (LOD)	Stokes Shift (nm)	Response Time	Sensing Mechanism	Key Features
DQBM-B	Co ²⁺	Not Reported	3.56 μM[1]	137 nm[1]	~30 minutes[1]	Photoinduced Electron Transfer (PET)	High selectivity for Co ²⁺ , "turn-off" fluorescence response.[1]
BBMP	Cu ²⁺ , Zn ²⁺	0.6-0.9 (in various solvents)	Cu ²⁺ : 0.16 μM, Zn ²⁺ : 0.1 μM[2]	82 nm (blue shift for Zn ²⁺)	Not explicitly stated	Excited-State Intramolecular Proton Transfer (ESIPT)	"Turn-off" sensor for Cu ²⁺ and ratiometric "turn-on" sensor for Zn ²⁺ . [2]
A-B	Cysteine (Cys)	0.69[1]	43 nM (fluorescence)[1]	Not explicitly stated	< 1 minute[3]	Michael Addition	High selectivity and sensitivity for cysteine, "turn-on" fluorescence.[1][3]
BVD	Acidic pH	Not Reported	pKa = 4.14[4]	105 nm (under acidic)	Quick response	Intramolecular Charge	Far-red emission, good photostability

				condition s)[4]		Transfer (ICT)	bility, and cell permeabi lity.[4]
Probe 3a	pH	0.003 (at pH 13)[5]	pKa in the 7-9 range[5]	~168 nm	Not explicitly stated	pH- depende nt structural change	Sensitive in the neutral to alkaline pH range.[5]
Probe 3b	pH	0.001 (at pH 13)[5]	pKa in the 7-9 range	~174 nm	Not explicitly stated	pH- depende nt structural change	Weak fluoresce nce response .[5]
Probe 3c	pH	0.016 (at pH 13)[5]	pKa in the 5-7 range[5]	~158 nm	Not explicitly stated	pH- depende nt structural change	Bright fluoresce nce, responsiv e in the acidic to neutral pH range.[5]

Experimental Protocols

This section provides detailed methodologies for the synthesis and application of the featured benzimidazole-based fluorescent probes.

Synthesis Protocols

1. Synthesis of DQBM-B for Co²⁺ Detection

The synthesis of 2,2'-((3-(1H-benzo[d]imidazol-2-yl)-1,2-phenylene) bis(oxy)) bis(N-(quinolin-8-yl) acetamide) (DQBM-B) is a multi-step process. A crucial final step involves the reaction of a

precursor with o-phenylenediamine. The crude product is purified by TLC (thin-layer chromatography) with a developing agent of methanol and dichloromethane (1:20 v/v) to yield the final product.

2. Synthesis of BBMP for Cu²⁺ and Zn²⁺ Detection

A 2,6-dibenzoimidazolyl-4-methoxyphenol conjugate (BBMP) was designed and synthesized for the detection of Cu²⁺ and Zn²⁺. The synthesis involves the condensation of 4-methoxy-2,6-diformylphenol with two equivalents of o-phenylenediamine in the presence of an oxidizing agent.

- Step 1: Synthesis of 4-methoxy-2,6-diformylphenol. This intermediate can be prepared from 4-methoxyphenol through a Duff reaction or other formylation methods.
- Step 2: Condensation with o-phenylenediamine. A mixture of 4-methoxy-2,6-diformylphenol and o-phenylenediamine (1:2 molar ratio) is refluxed in a suitable solvent such as ethanol or methanol. An oxidizing agent like sodium metabisulfite can be used to facilitate the cyclization to form the benzimidazole rings.
- Step 3: Purification. The resulting precipitate is filtered, washed, and can be purified by recrystallization or column chromatography to yield pure BBMP.

3. Synthesis of Probe A-B for Cysteine Detection

The synthesis of 1-(2-(p-tolyl)-1H-benzo[d]imidazol-1-yl)prop-2-en-1-one (A-B) is a two-step process.

- Step 1: Synthesis of 2-(p-tolyl)-1H-benzo[d]imidazole (Compound 3). A solution of 4-methylbenzaldehyde (4.24 mmol) in ethanol (5 mL) is added dropwise over 2 hours to an ethanolic solution (15 mL) of benzene-1,2-diamine (4.24 mmol). The reaction mixture is stirred under air at 25 °C. The precipitated product is filtered, washed with ethanol, and vacuum dried.
- Step 2: Synthesis of Probe A-B. To a solution of compound 3 (3.36 mmol) and triethylamine (4.01 mmol) in anhydrous dichloromethane (20 mL) at 0 °C, prop-2-enoyl chloride (4.01 mmol) is added. The reaction mixture is washed with saturated Na₂CO₃ and brine. The

organic layer is dried over anhydrous MgSO_4 and the solvent is evaporated. The crude product is purified by column chromatography.

4. Synthesis of pH-Sensitive Probes (3a-c)

These probes are synthesized through the condensation of 3-(2,3-dimethylbenzimidazol-1-ium-1-yl)propane-1-sulfonate with the corresponding salicylaldehyde derivative.^[5]

- General Procedure: A mixture of 3-(2,3-dimethylbenzimidazol-1-ium-1-yl)propane-1-sulfonate (1 equivalent) and the appropriate salicylaldehyde derivative (1.1 equivalents) is refluxed in methanol under an argon atmosphere for 12 hours with piperidine added dropwise. After cooling, the solvent is concentrated, and the precipitate is collected by filtration, washed with cold ethanol, and dried in vacuo.^[5]

Application Protocols

1. Detection of Co^{2+} using DQBM-B

- Prepare a stock solution of DQBM-B in DMF.
- Prepare solutions of various metal ions.
- To a solution of DQBM-B, add the metal ion solutions.
- Measure the fluorescence intensity ($\lambda_{\text{ex}} = 308 \text{ nm}$, $\lambda_{\text{em}} = 508 \text{ nm}$) after approximately 30 minutes of incubation. A significant decrease in fluorescence indicates the presence of Co^{2+} .^[1]

2. Detection of Cu^{2+} and Zn^{2+} using BBMP

- Prepare a stock solution of BBMP in a suitable solvent (e.g., THF).
- Prepare sample solutions in Tris-HCl buffer (pH 7.4) containing THF.
- Add the metal ion of interest to the BBMP solution.
- For Cu^{2+} detection, measure the fluorescence quenching at 542 nm ($\lambda_{\text{ex}} = 370 \text{ nm}$).

- For Zn^{2+} detection, measure the ratiometric change in fluorescence intensity at 462 nm and 542 nm ($\lambda_{\text{ex}} = 370$ nm).[2]

3. Detection of Cysteine using Probe A-B

- Prepare a stock solution of Probe A-B in a suitable solvent (e.g., DMSO).
- Prepare sample solutions in a buffered aqueous solution (e.g., HEPES buffer).
- Add the sample containing cysteine to the probe solution.
- Measure the "turn-on" fluorescence at 350 nm ($\lambda_{\text{ex}} = 303$ nm) after a short incubation time (e.g., 1 minute).[3]

4. pH Measurement using Probes 3a-c

- Prepare stock solutions of the pH probes in a suitable solvent (e.g., DMSO).
- Prepare a series of buffer solutions with different pH values.
- Add the probe to each buffer solution.
- Measure the fluorescence intensity at the respective emission maximum for each probe to determine the pH-dependent fluorescence response.[5]

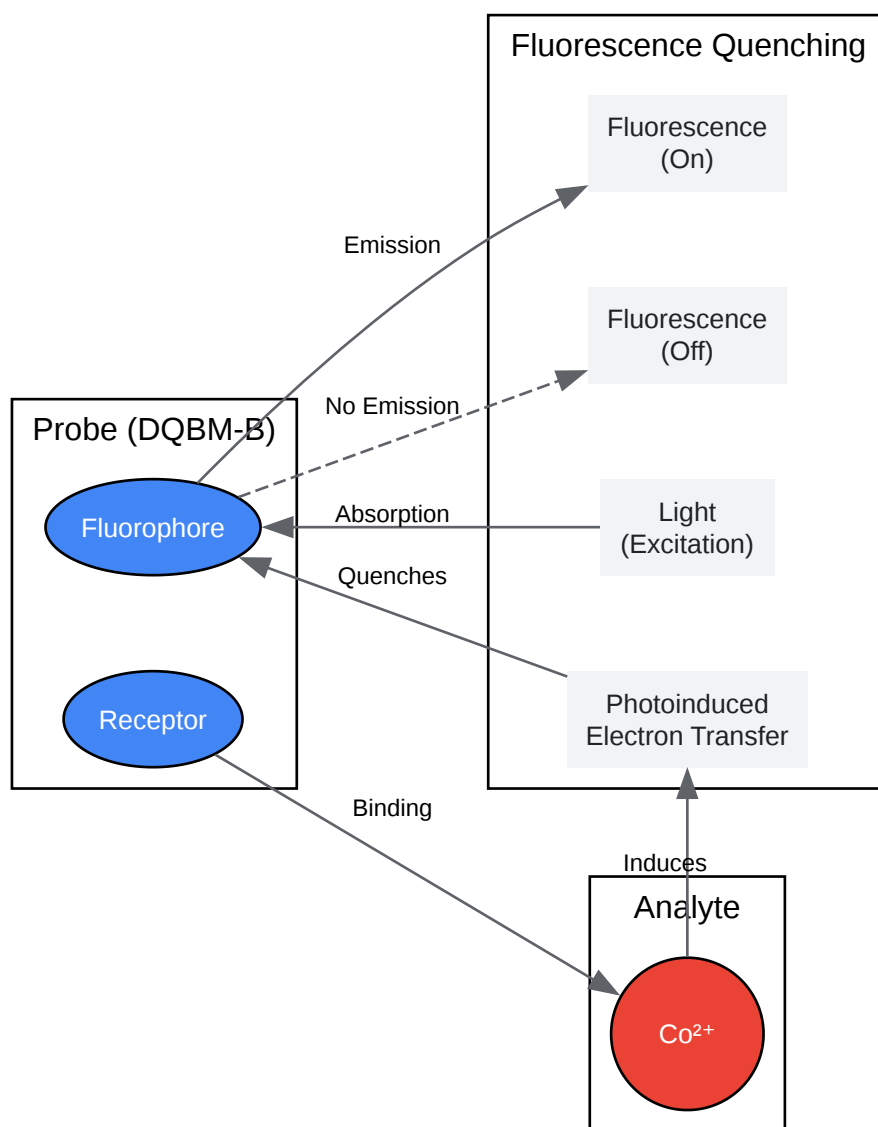
5. Live-Cell Imaging Protocol

- Cell Culture: Plate cells on a suitable imaging dish or slide and culture until they reach the desired confluency.
- Probe Loading: Incubate the cells with the benzimidazole-based fluorescent probe at an optimized concentration (typically in the low μM range) in cell culture medium for a specific duration (e.g., 15-60 minutes).
- Washing: Gently wash the cells with pre-warmed phosphate-buffered saline (PBS) to remove any unbound probe.

- Imaging: Image the cells using a fluorescence microscope equipped with the appropriate filter sets for the specific probe's excitation and emission wavelengths.

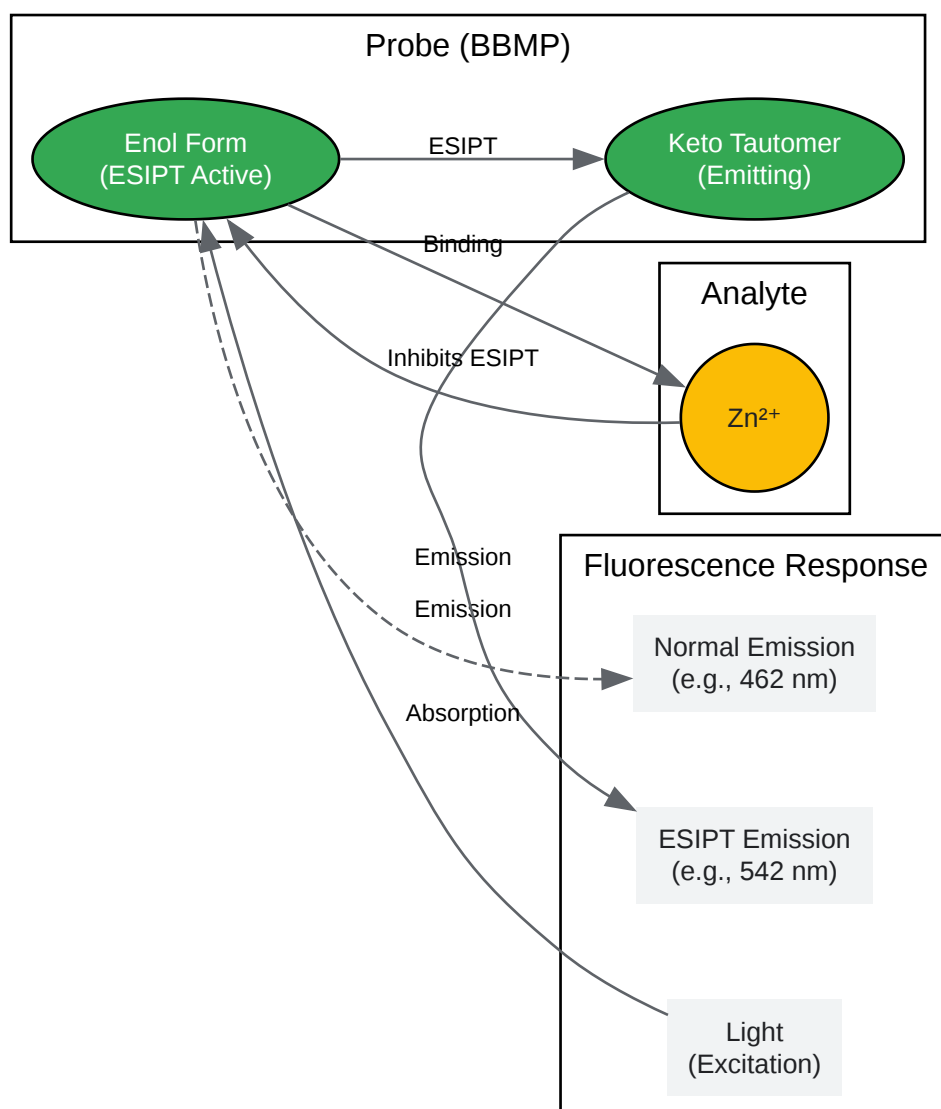
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key signaling mechanisms and experimental workflows associated with these benzimidazole-based fluorescent probes.



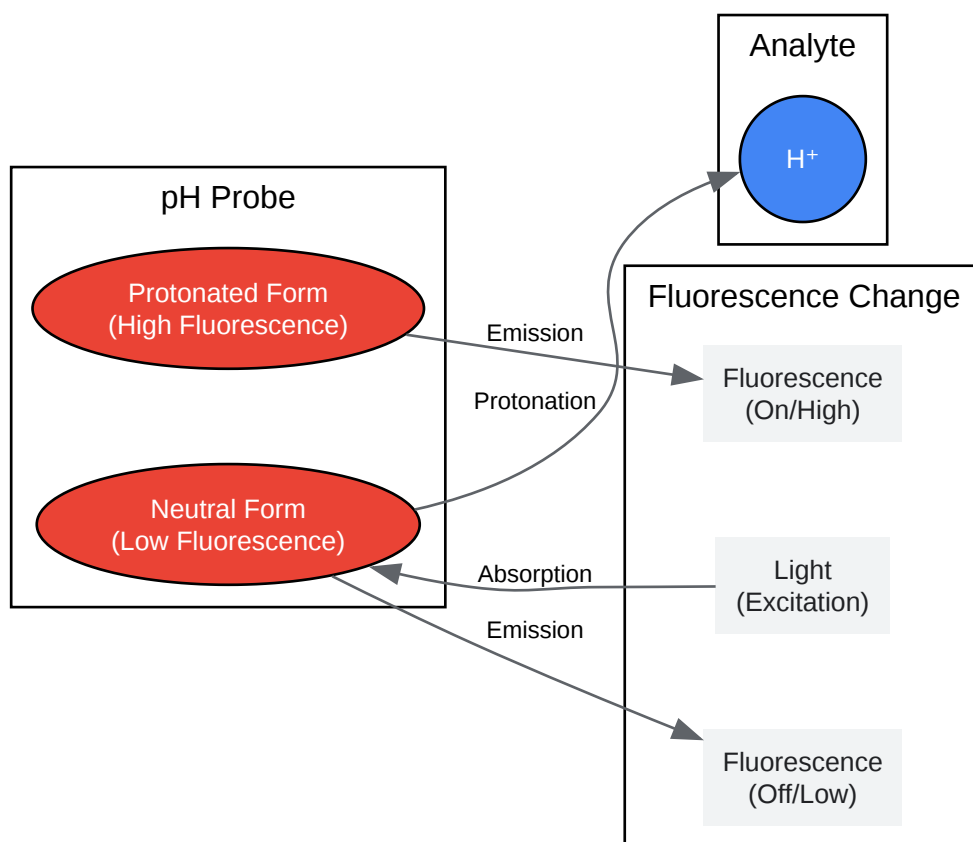
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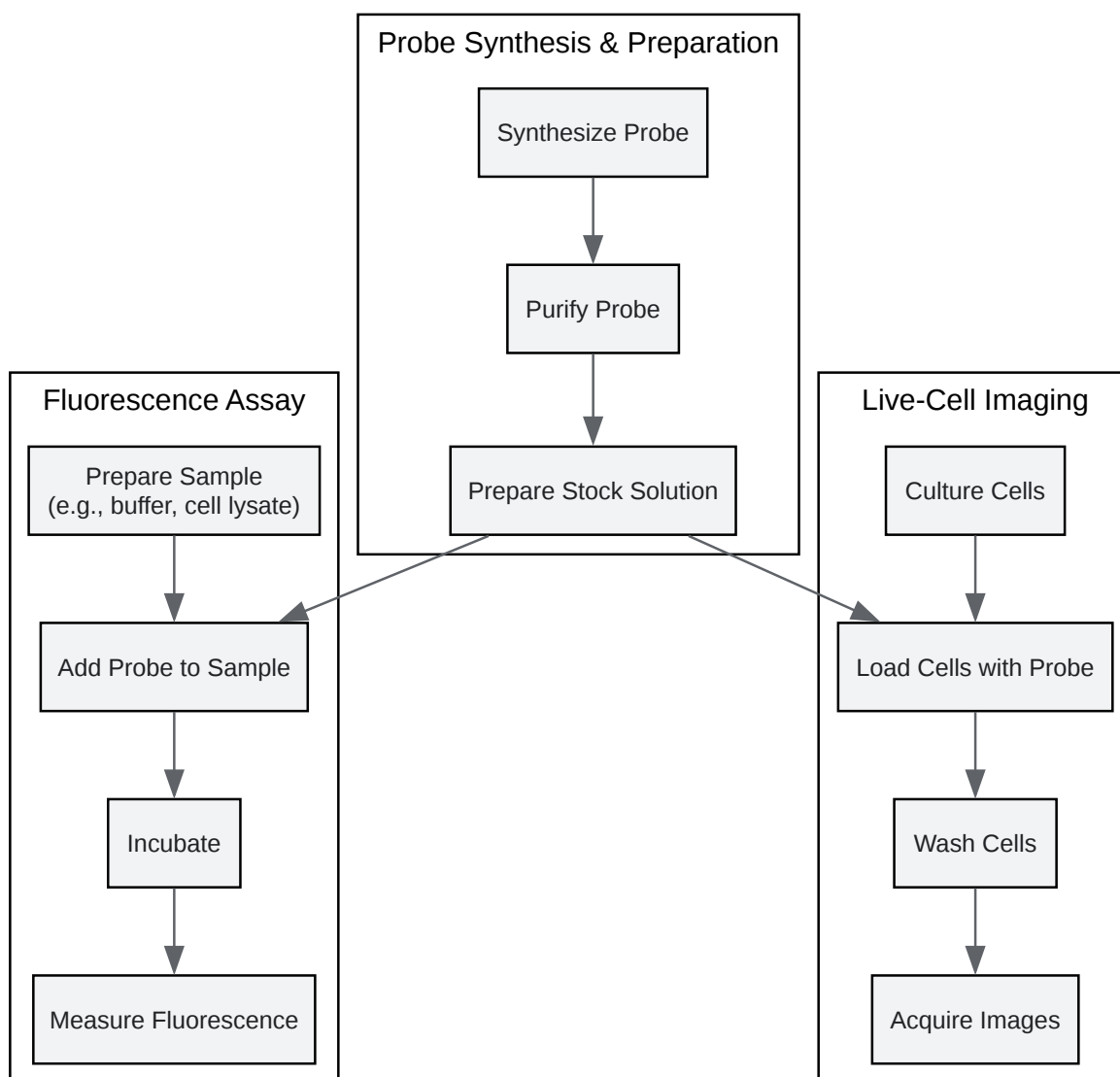
Caption: Photoinduced Electron Transfer (PET) mechanism for Co^{2+} detection.



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Caption: Excited-State Intramolecular Proton Transfer (ESIPT) mechanism.





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